

Cellular Localization of 2-Hydroxyhexadecanoyl-D-erythro-dihydrosphingosine

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Compound of Interest

Compound Name: 2-Hydroxyhexadecanoyl-D-erythro-dihydrosphingosine

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An In-Depth Technical Guide for Drug Development & Lipidomics[1]

Executive Summary

2-hydroxyhexadecanoyl-D-erythro-dihydrosphingosine (hereafter C16 2-OH DhCer) is a specific bioactive sphingolipid intermediate.[1] Structurally, it consists of a sphinganine (dihydrosphingosine) backbone N-acylated with a 2-hydroxylated palmitic acid (C16:0).[1]

Unlike canonical ceramides which are rapidly transported to the Golgi via CERT (Ceramide Transfer Protein), C16 2-OH DhCer exhibits a distinct localization profile due to its saturation status and alpha-hydroxylation.[1] It primarily resides in the Endoplasmic Reticulum (ER) as a metabolic intermediate but possesses unique vesicular trafficking properties that allow it to populate Mitochondria-Associated Membranes (MAMs) and specific Plasma Membrane microdomains, particularly in keratinocytes and neural tissue.[1]

Molecular Identity & Physiochemical Context

To understand the localization, one must understand the biophysical constraints of the molecule:

- Lipid Class: Dihydroceramide (Sphinganine base + Fatty Acid).[1][2]
- Modification: Alpha-hydroxylation at the C-2 position of the fatty acyl chain.[1][3]
- Biophysical Impact:
 - Saturation (Dihydro): Lacks the 4,5-trans double bond of ceramide.[1] This increases the transition temperature () and favors rigid membrane packing.[1] It also significantly reduces affinity for CERT.[1]
 - 2-Hydroxylation: The OH group acts as both a hydrogen bond donor and acceptor.[1] This strengthens inter-lipid hydrogen bonding network at the membrane interface, increasing membrane stability and reducing permeability.

Biosynthetic Origin & Compartmentalization

The localization of C16 2-OH DhCer is dictated by its biosynthetic machinery, which is exclusively localized to the ER.

The Biosynthetic Pathway

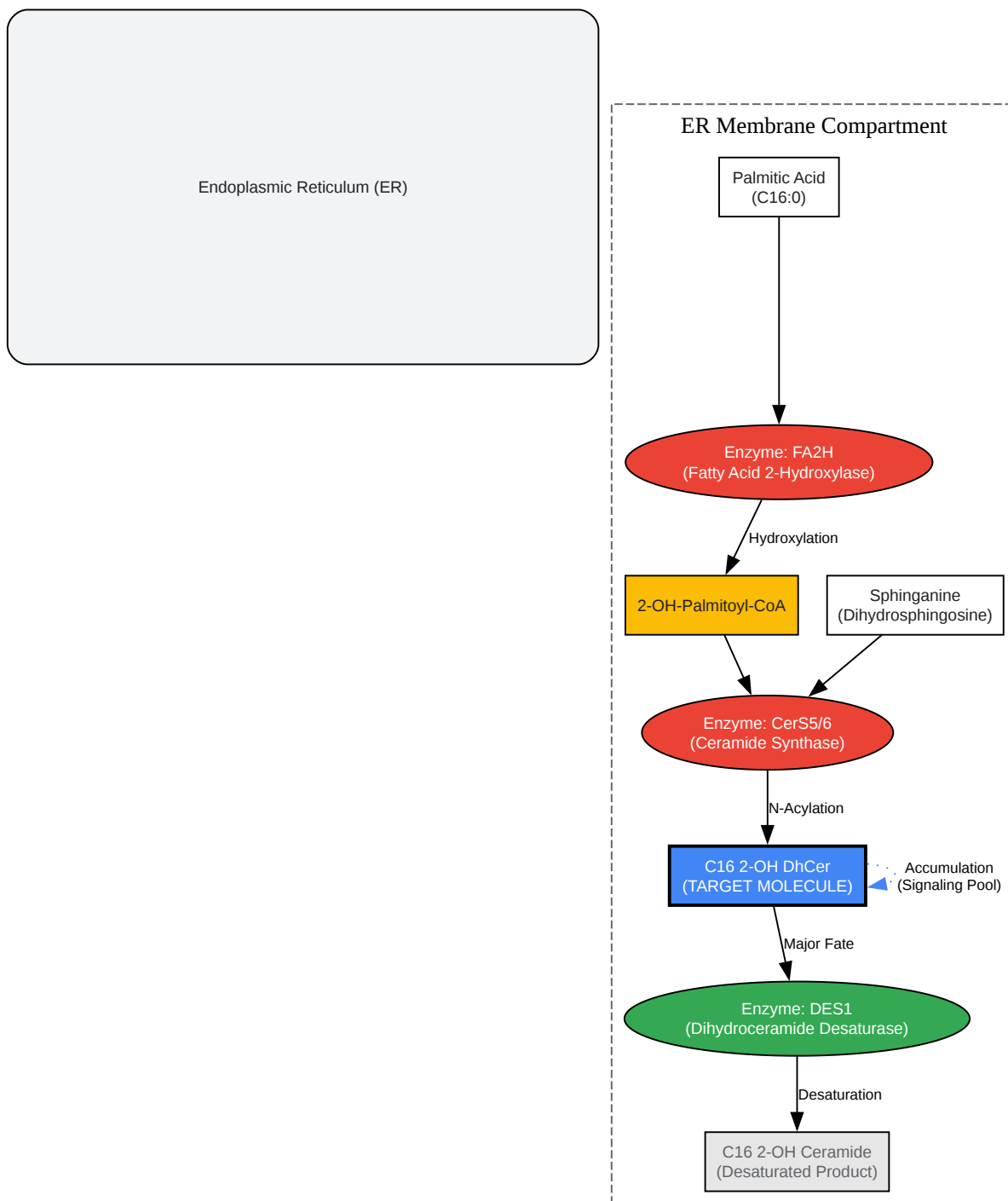
- Fatty Acid Hydroxylation (The Rate-Limiting Step): The enzyme Fatty Acid 2-Hydroxylase (FA2H) converts Palmitic Acid (or Palmitoyl-CoA) to 2-Hydroxy-Palmitic Acid.[1] FA2H is an integral membrane protein restricted to the ER.
- Sphingoid Base Synthesis: Serine Palmitoyltransferase (SPT) generates 3-ketosphinganine, which is reduced to Sphinganine (Dihydrosphingosine).[1]
- N-Acylation (Ceramide Synthase): Ceramide Synthase (CerS) isoforms (specifically CerS5 and CerS6 for C16 chain lengths) acylate Sphinganine with 2-Hydroxy-Palmitoyl-CoA to form C16 2-OH DhCer.[1]

Metabolic Fate & Residence

Once synthesized in the ER, C16 2-OH DhCer faces two primary fates that determine its steady-state localization:

- Fate A (Desaturation): It is a substrate for Dihydroceramide Desaturase 1 (DES1), which converts it into 2-hydroxy-ceramide.[1] DES1 is also ER-localized.[1]
- Fate B (Bypass/Signaling): A fraction evades desaturation and functions as a distinct bioactive lipid.[1] This pool accumulates in the ER or is trafficked via vesicles.[4][5]

Diagram 1: Biosynthetic Pathway & Enzyme Localization



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Caption: Biosynthesis of C16 2-OH DhCer occurs exclusively in the ER via FA2H and CerS activity.[\[1\]](#)

Cellular Localization Dynamics

While the ER is the site of origin, the localization of C16 2-OH DhCer extends to other organelles via specific transport mechanisms.

Endoplasmic Reticulum (Primary Reservoir)[\[1\]](#)

- Mechanism: Retention.[\[1\]](#)
- Reasoning: As the substrate for DES1, the highest concentration is found in the ER membranes. Unlike ceramides, dihydroceramides are poor substrates for CERT. This lack of affinity for the primary transport protein results in a longer residence time in the ER compared to their unsaturated counterparts.

Mitochondria-Associated Membranes (MAMs)[\[1\]](#)

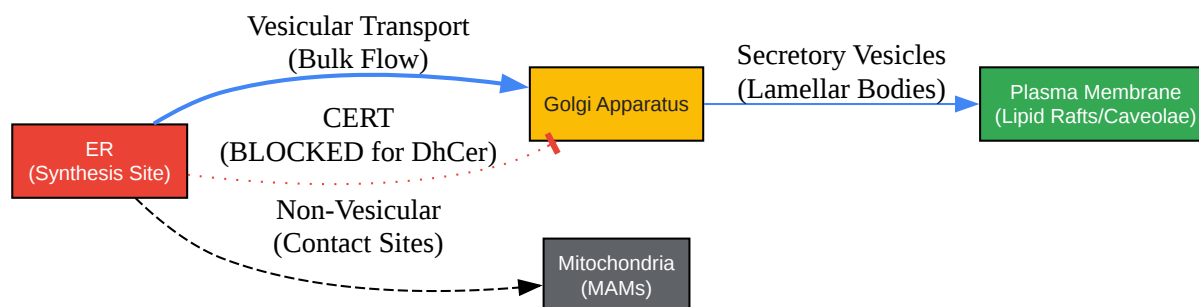
- Mechanism: Non-vesicular transport at contact sites.[\[1\]](#)[\[5\]](#)[\[6\]](#)
- Significance: 2-OH sphingolipids have been detected in mitochondrial fractions.[\[1\]](#) C16 2-OH DhCer can traffic to mitochondria via MAMs, where it may influence mitochondrial outer membrane permeability (MOMP) and autophagy regulation.[\[1\]](#)

Golgi Apparatus & Plasma Membrane[\[1\]](#)[\[5\]](#)

- Mechanism: Vesicular Transport (Bulk Flow).[\[1\]](#)
- Contrast with Ceramide: Canonical ceramides are transported to the Golgi by CERT for conversion to Sphingomyelin.[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#) C16 2-OH DhCer cannot effectively bind CERT. Therefore, it reaches the Golgi and Plasma Membrane primarily via bulk vesicular transport.
- Tissue Specificity:
 - Epidermis (Keratinocytes): In the stratum corneum, C16 2-OH DhCer is a precursor to barrier ceramides.[\[1\]](#) It is packaged into Lamellar Bodies (secretory organelles derived from the Golgi) and secreted into the extracellular space.

- Neural Tissue: Enriched in myelin sheaths, contributing to the insulating properties of the membrane.

Diagram 2: Intracellular Trafficking & Transport Mechanisms



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Caption: C16 2-OH DhCer relies on vesicular transport, evading CERT-mediated transfer.[1]

Analytical Methodologies for Localization

To validly determine the localization of this specific lipid, researchers must use targeted lipidomics. Standard immunofluorescence is insufficient due to the lack of specific antibodies for the dihydro- backbone.

Protocol: Subcellular Fractionation & Targeted LC-MS/MS

Objective: Quantify C16 2-OH DhCer in ER vs. Mitochondrial fractions.

Step 1: Organelle Isolation

- Lyse cells (e.g., HEK293, Keratinocytes) using a nitrogen cavitation bomb (prevents lipid oxidation).[1]
- Perform differential centrifugation:

- 600 x g (10 min): Nuclei/Debris (Discard).
- 10,300 x g (10 min): Crude Mitochondria (Save Pellet).
- 100,000 x g (60 min): Microsomes/ER (Save Pellet).
- Purify Mitochondria via Percoll gradient to remove ER contamination (MAMs).[\[1\]](#)

Step 2: Lipid Extraction (Modified Bligh & Dyer)

- Resuspend pellets in methanol/water.[\[1\]](#)
- Add Chloroform (Ratio: 1:2:0.8 Chloroform:MeOH:Water).
- Critical Step: Spike with internal standard C17-DhCer (d17:0/16:0) to normalize extraction efficiency.
- Phase separate and collect the lower organic phase.

Step 3: LC-MS/MS Parameters[\[1\]](#)

- Column: C18 Reverse Phase (e.g., Waters Acquity UPLC BEH C18).[\[1\]](#)
- Mobile Phase:
 - A: 60:40 ACN:H2O + 10mM Ammonium Formate.[\[1\]](#)
 - B: 90:10 IPA:ACN + 10mM Ammonium Formate.[\[1\]](#)
- MRM Transitions (Multiple Reaction Monitoring):
 - You must distinguish Dihydro from Ceramide (Mass shift +2 Da) and 2-Hydroxy from Non-hydroxy (Mass shift +16 Da).[\[1\]](#)
 - Target Mass: Precursor $[M+H]^+$ ~556.5 → Product ion (Sphinganine fragment) ~262.3.[\[1\]](#)
 - Note: Standard Ceramide gives product ion ~264.3 (Sphingosine).[\[1\]](#) This specific fragment confirmation is mandatory for "Trustworthiness".

Biological Implications of Localization

Compartment	Function	Mechanism
ER	Substrate Pool	Serves as the immediate precursor for DES1 to generate C16 2-OH Ceramide. [1] Accumulation here triggers autophagy.[1]
Mitochondria	Apoptosis Regulation	Alters outer membrane permeability. 2-OH group increases membrane rigidity, potentially stabilizing pores.[1]
Plasma Membrane	Barrier Function	In skin, it organizes into orthorhombic lateral packing phases, essential for the water permeability barrier.

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